

# Etrasimod proper disposal procedures

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## Compound of Interest

Compound Name: *Etrasimod*

Cat. No.: *B607385*

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Proper disposal of **Etrasimod** is critical for maintaining laboratory safety, ensuring environmental protection, and adhering to regulatory standards. As a potent investigational compound, all materials contaminated with **Etrasimod** must be treated as hazardous waste. This guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **Etrasimod** and associated waste materials in a laboratory setting. Adherence to these protocols, in conjunction with institutional and local regulations, is essential for minimizing risk to personnel and the environment.

## Hazard Identification and Safety

**Etrasimod** is classified as an environmentally hazardous substance and requires careful handling.<sup>[1]</sup> The following table summarizes key safety information derived from Safety Data Sheets (SDS).

Hazard Information	Description	Citations
GHS Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[2]
Primary Routes of Exposure	Inhalation, ingestion, skin contact, and eye contact.	[2]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection. [2][3] Handle in a well-ventilated area or under a fume hood.	
Environmental Hazards	Do not allow to enter soil, subsoil, surface water, or drains. Etrasimod is regulated for transportation as a hazardous material (UN 3077, Environmentally Hazardous Substance, Solid, n.o.s).	

## Environmental Fate: Sorption Data

The following data indicates **Etrasimod**'s potential for sorption to soil and activated sludge, highlighting the importance of preventing environmental release.

Method	Medium	Endpoint	Result
OECD	Activated sludge	Kd (Geometric mean)	3976
OECD	Activated sludge	Koc (Geometric mean)	12,697
OECD	Soil (various)	Kd (Geometric mean)	625
OECD	Soil (various)	Koc (Geometric mean)	54,979

## Standard Operating Procedure for Etrasimod Disposal

This protocol outlines the step-by-step process for the safe segregation, collection, storage, and disposal of **Etrasimod** waste.

### I. Required Personal Protective Equipment (PPE)

Before handling **Etrasimod** or its waste, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile). Dispose of contaminated gloves as hazardous waste.
- Eye Protection: Tightly fitting safety goggles or a face shield.
- Lab Coat: A dedicated lab coat or gown.
- Respiratory Protection: If handling powders outside of a containment system (like a fume hood), a NIOSH-certified respirator may be necessary.

### II. Waste Segregation and Collection

Proper segregation at the point of generation is crucial. Never mix **Etrasimod** waste with general trash or other waste streams unless instructed by your institution's Environmental Health and Safety (EHS) department.

- Solid Waste:

- Place all non-sharp, contaminated solid waste (e.g., gloves, bench paper, weighing papers, contaminated PPE) into a designated, leak-proof container lined with a heavy-duty plastic bag.
- Label the container clearly as "Hazardous Waste: **Etrasimod**."
- Liquid Waste:
  - Collect all solutions containing **Etrasimod** (e.g., from experiments, rinsing) in a dedicated, sealed, and chemically compatible hazardous waste container.
  - Do not overfill the container; leave adequate headspace.
  - Label the container with "Hazardous Waste: **Etrasimod**" and list all chemical constituents, including solvents and their approximate concentrations.
- Sharps Waste:
  - Dispose of all contaminated sharps (e.g., needles, scalpels, serological pipettes) directly into a designated, puncture-proof sharps container.
  - The sharps container must also be labeled as "Hazardous Chemical Waste."
- Empty Containers:
  - Thoroughly rinse empty **Etrasimod** containers (e.g., vials, bottles) three times with a suitable solvent.
  - Collect the first rinse as hazardous liquid waste. Subsequent rinses may also need to be collected depending on local regulations.
  - After rinsing, deface or remove the original label and dispose of the container as instructed by your EHS department.

### III. On-Site Storage of Waste

- Keep all hazardous waste containers tightly closed except when adding waste.

- Store the labeled waste containers in a designated, secure secondary containment area away from general laboratory traffic.
- Ensure the storage area is well-ventilated.

## IV. Final Disposal Method

The recommended method for the final destruction of **Etrasimod** is incineration.

- Contact EHS: Arrange for the collection of all **Etrasimod** hazardous waste through your institution's EHS department or a licensed professional waste disposal service.
- Incineration: The material should be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber. This is the responsibility of the licensed disposal company.
- Regulatory Compliance: Ensure that all disposal activities comply with applicable local, regional, and national regulations.

## Emergency Spill Protocol

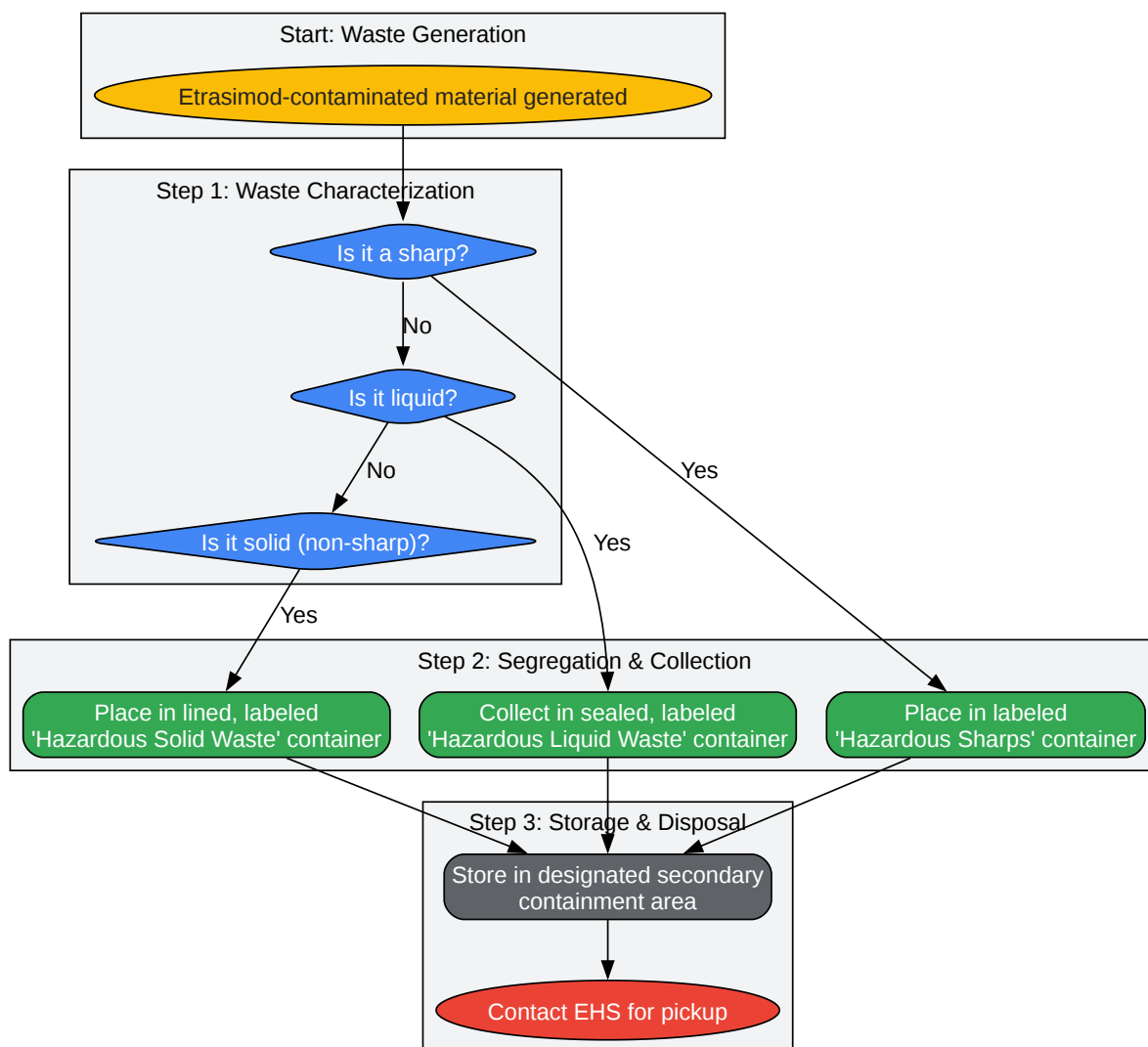
In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

- Evacuate and Secure: Alert others in the area and evacuate personnel to a safe location. Restrict access to the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Wear all required PPE, including respiratory protection if necessary, before re-entering the area.
- Contain and Clean:
  - For liquid spills, use an inert absorbent material (e.g., vermiculite, sand) to soak up the spill.
  - For solid spills, carefully sweep or scoop the material to avoid creating dust.

- **Collect Waste:** Place all contaminated absorbent materials and cleaning supplies into a suitable, closed container for disposal as hazardous waste.
- **Decontaminate:** Clean the spill area thoroughly.
- **Report:** Report the incident to your laboratory supervisor and EHS department.

## Etrasimod Disposal Workflow

The following diagram provides a logical workflow for the proper disposal of waste generated from research activities involving **Etrasimod**.



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Caption: Decision tree for the segregation and disposal of **Etrasimod** waste.

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## References

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- To cite this document: BenchChem. [Etrasimod proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607385#etrasimod-proper-disposal-procedures]

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